



# Application Notes and Protocols for Dipropetryn Analytical Standard

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#### Introduction

**Dipropetryn** is a pre-emergence herbicide belonging to the triazine class, used to control weeds in various crops. Accurate quantification of **Dipropetryn** in environmental and agricultural samples is crucial for regulatory compliance and safety assessment. This document provides detailed protocols for the preparation and storage of **Dipropetryn** analytical standards to ensure accuracy and reproducibility in analytical testing.

## **Physicochemical Properties**

Proper preparation of analytical standards requires an understanding of the compound's fundamental properties.



Property	Value	Source
CAS Number	4147-51-7	[1][2][3][4][5]
Molecular Formula	C11H21N5S	
Molecular Weight	255.38 g/mol	-
Physical State	Powder/Solid	<del>-</del>
Melting Point	104-106 °C	<del>-</del>
Water Solubility	16 mg/L (at 20 °C)	<del>-</del>
Solubility	Soluble in organic solvents	-

# Experimental Protocols Preparation of Dipropetryn Stock Standard Solution (1000 µg/mL)

This protocol describes the preparation of a 1000  $\mu g/mL$  primary stock solution from a solid **Dipropetryn** analytical standard.

#### Materials:

- Dipropetryn analytical standard (solid, high purity)
- Methanol (HPLC or analytical grade)
- Acetonitrile (HPLC or analytical grade)
- Analytical balance (readable to at least 0.01 mg)
- 10 mL volumetric flask (Class A)
- Spatula
- Weighing paper/boat
- Pipettes and appropriate tips



Amber glass vial with a screw cap for storage

#### Procedure:

- Safety Precautions: Conduct all work in a well-ventilated fume hood. Wear appropriate
  personal protective equipment (PPE), including safety glasses, a lab coat, and chemicalresistant gloves. Refer to the Safety Data Sheet (SDS) for detailed safety information.
- Weighing: Accurately weigh approximately 10 mg of the **Dipropetryn** analytical standard onto a weighing paper or boat using an analytical balance. Record the exact weight.
- Dissolution: Carefully transfer the weighed **Dipropetryn** powder into a 10 mL Class A volumetric flask.
- Solvent Addition: Add a small amount of methanol or acetonitrile (approximately 5-7 mL) to the volumetric flask. Gently swirl the flask to dissolve the solid material completely.
- Bringing to Volume: Once the solid is fully dissolved, bring the solution to the 10 mL mark with the same solvent. Cap the flask and invert it several times (15-20 times) to ensure the solution is homogeneous.
- Calculation of Exact Concentration: Calculate the precise concentration of the stock solution based on the actual weight of the standard and the final volume.
  - Concentration (μg/mL) = (Weight of standard in mg / 10 mL) \* 1000
- Transfer and Labeling: Transfer the stock solution to a labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and initials of the analyst.

# **Preparation of Working Standard Solutions**

Working standards are prepared by diluting the stock solution to the desired concentrations for calibration curves.

#### Materials:

Dipropetryn stock solution (1000 μg/mL)



- Methanol or Acetonitrile (as used for the stock solution)
- Appropriate Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated micropipettes

#### Procedure:

- Example Dilution (for a 10 µg/mL working standard):
  - Pipette 100 μL of the 1000 μg/mL stock solution into a 10 mL volumetric flask.
  - Dilute to the mark with the appropriate solvent (methanol or acetonitrile).
  - Cap and invert the flask multiple times to ensure homogeneity.
- Serial Dilutions: Prepare a series of working standards by performing serial dilutions to cover the desired analytical range for the instrument.
- Transfer and Labeling: Transfer each working standard to a separate, clearly labeled vial, including the concentration and preparation date.

# **Storage and Stability**

Proper storage is critical to maintain the integrity and stability of the analytical standards.



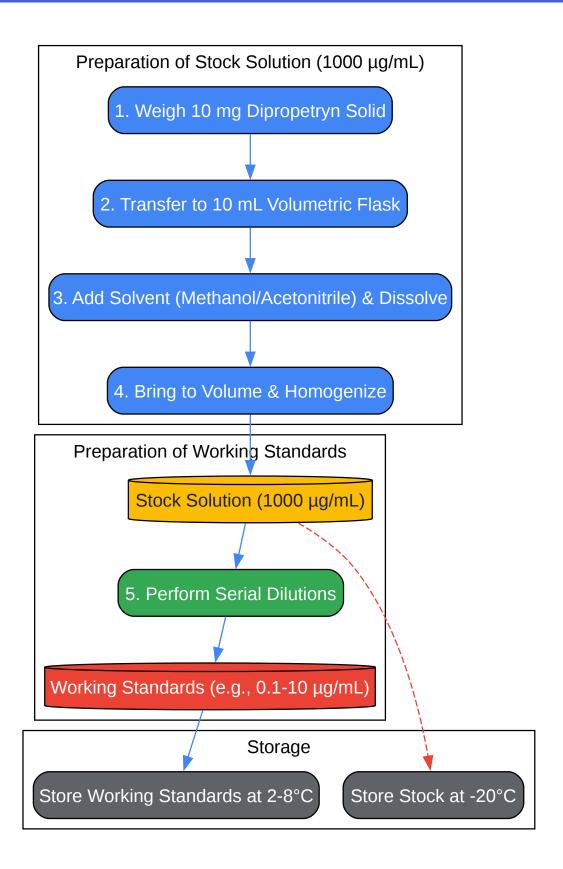
Standard Type	Storage Condition	Recommended Duration	Notes
Solid Material	-20°C in a desiccator	3 years	Protect from light and moisture.
Stock Solution	-20°C to -80°C in amber vials	1 to 6 months	Avoid repeated freeze-thaw cycles. Aliquot into smaller volumes for daily use.
Working Solutions	2-8°C in amber vials	Up to 1 month	Check for signs of precipitation or degradation before use.

Note: Commercially available solutions of **Dipropetryn** in methanol may be stored at ambient temperatures (>5 °C). However, for long-term storage of concentrated stock solutions prepared in-house, colder temperatures are recommended to minimize solvent evaporation and potential degradation.

# **Diagrams**

**Workflow for Standard Preparation and Storage** 





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Caption: Workflow for **Dipropetryn** standard preparation and storage.



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